

# The Synthesis of E129 (Allura Red AC): A Technical Guide

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## Compound of Interest

Compound Name:	E129
CAS No.:	1016649-41-4
Cat. No.:	B15611244

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## Introduction

**E129**, also known as Allura Red AC, is a synthetic monoazo dye widely used in the food, pharmaceutical, and cosmetic industries to impart a red color.[1][2] Its chemical name is disodium 6-hydroxy-5-[(2-methoxy-5-methyl-4-sulfonatophenyl)azo]-2-naphthalenesulfonate. The synthesis of this colorant is a well-established industrial process involving a two-step chemical reaction: a diazotization reaction followed by an azo coupling reaction. This technical guide provides an in-depth overview of the synthesis pathway of **E129**, including detailed experimental protocols, quantitative data, and visualizations of the process.

## Core Synthesis Pathway

The manufacturing process for Allura Red AC is a classic example of azo dye synthesis. The overall process begins with the diazotization of an aromatic amine, followed by its coupling to a suitable coupling component.[3][4][5]

The two primary reactants in the synthesis of **E129** are:

- p-Cresidine sulfonic acid (also known as 4-amino-5-methoxy-2-methylbenzenesulfonic acid or 5-amino-4-methoxy-2-toluenesulfonic acid)
- Schaeffer's salt (the sodium salt of 6-hydroxy-2-naphthalene sulfonic acid)[5]

The synthesis proceeds in two main stages:

- **Diazotization of p-Cresidine Sulfonic Acid:** In this step, the primary aromatic amine, p-cresidine sulfonic acid, is converted into a diazonium salt. This is typically achieved by reacting the amine with nitrous acid ( $\text{HNO}_2$ ) under acidic conditions and at low temperatures. The nitrous acid is generated in situ from the reaction of sodium nitrite ( $\text{NaNO}_2$ ) with a strong mineral acid, such as hydrochloric acid ( $\text{HCl}$ ).
- **Azo Coupling:** The resulting diazonium salt is then coupled with Schaeffer's salt. This electrophilic aromatic substitution reaction forms the characteristic azo bond ( $-\text{N}=\text{N}-$ ) that links the two aromatic rings, creating the final Allura Red AC molecule.

## Experimental Protocols

While specific industrial protocols are often proprietary, the following sections detail the general laboratory-scale procedures for the synthesis of Allura Red AC based on established chemical principles for azo dye formation.

### Stage 1: Diazotization of p-Cresidine Sulfonic Acid

Objective: To convert p-cresidine sulfonic acid into its corresponding diazonium salt.

Materials:

- p-Cresidine sulfonic acid
- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid ( $\text{HCl}$ , concentrated)
- Ice
- Distilled water

**Procedure:**

- A suspension of p-cresidine sulfonic acid in water is prepared in a reaction vessel.
- Concentrated hydrochloric acid is added to the suspension to form the amine salt and create an acidic environment.
- The mixture is cooled to a temperature between 0 and 5°C using an ice bath. Maintaining a low temperature is critical to prevent the decomposition of the unstable diazonium salt.
- A solution of sodium nitrite in water is then added slowly to the cooled amine salt suspension while stirring vigorously. The slow addition helps to control the exothermic reaction and maintain the low temperature.
- The reaction is typically stirred for a period of 15 to 30 minutes after the addition of the sodium nitrite solution is complete to ensure the full conversion of the amine to the diazonium salt. The completion of the diazotization can be checked using starch-iodide paper, where an excess of nitrous acid will produce a blue-black color.

## Stage 2: Azo Coupling Reaction

Objective: To couple the diazonium salt with Schaeffer's salt to form Allura Red AC.

**Materials:**

- Diazonium salt solution from Stage 1
- Schaeffer's salt (6-hydroxy-2-naphthalene sulfonic acid, sodium salt)
- Sodium hydroxide (NaOH) or sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Sodium chloride (NaCl)
- Distilled water

**Procedure:**

- Schaeffer's salt is dissolved in an aqueous alkaline solution, typically using sodium hydroxide or sodium carbonate, in a separate reaction vessel. The alkaline conditions are necessary to activate the naphthol ring for the electrophilic attack of the diazonium salt.
- This alkaline solution of the coupling component is also cooled to a low temperature, typically between 5 and 10°C.
- The cold diazonium salt solution from Stage 1 is then slowly added to the cold alkaline solution of Schaeffer's salt with constant agitation.
- The pH of the reaction mixture is maintained in the alkaline range (typically pH 8-10) throughout the addition to facilitate the coupling reaction. The progress of the coupling can be monitored by spot testing on filter paper.
- After the addition is complete, the reaction mixture is stirred for several hours to ensure the completion of the coupling reaction.

## Purification of Allura Red AC

Objective: To isolate and purify the synthesized Allura Red AC.

Procedure:

- The Allura Red AC dye is precipitated from the reaction mixture by the addition of sodium chloride, a process known as "salting out."<sup>[4]</sup>
- The precipitated dye is then collected by filtration.
- The filter cake is washed with a brine solution to remove unreacted starting materials and other water-soluble impurities.
- The purified dye is then dried to obtain the final product as a dark red powder.
- Further purification to achieve a purity of greater than 99% for use as a standard substance can be achieved using techniques like gel filtration chromatography.

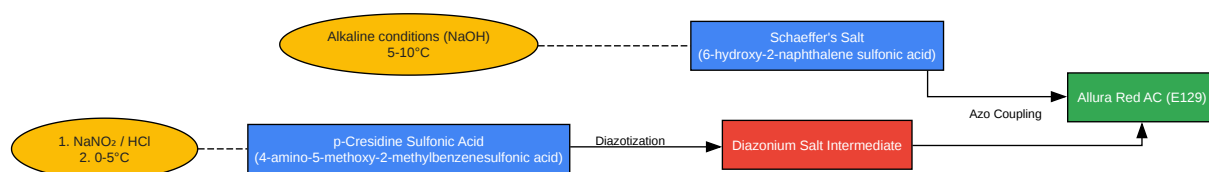
## Quantitative Data

The following table summarizes key quantitative parameters associated with the synthesis and properties of Allura Red AC.

Parameter	Value	Reference
Molecular Formula	$C_{18}H_{14}N_2Na_2O_8S_2$	[1]
Molecular Weight	496.42 g/mol	[1]
Typical Purity (Food Grade)	≥ 85%	[5]
Maximum Absorption ( $\lambda_{max}$ ) in Water	~504 nm	[1][2]

## Visualizations

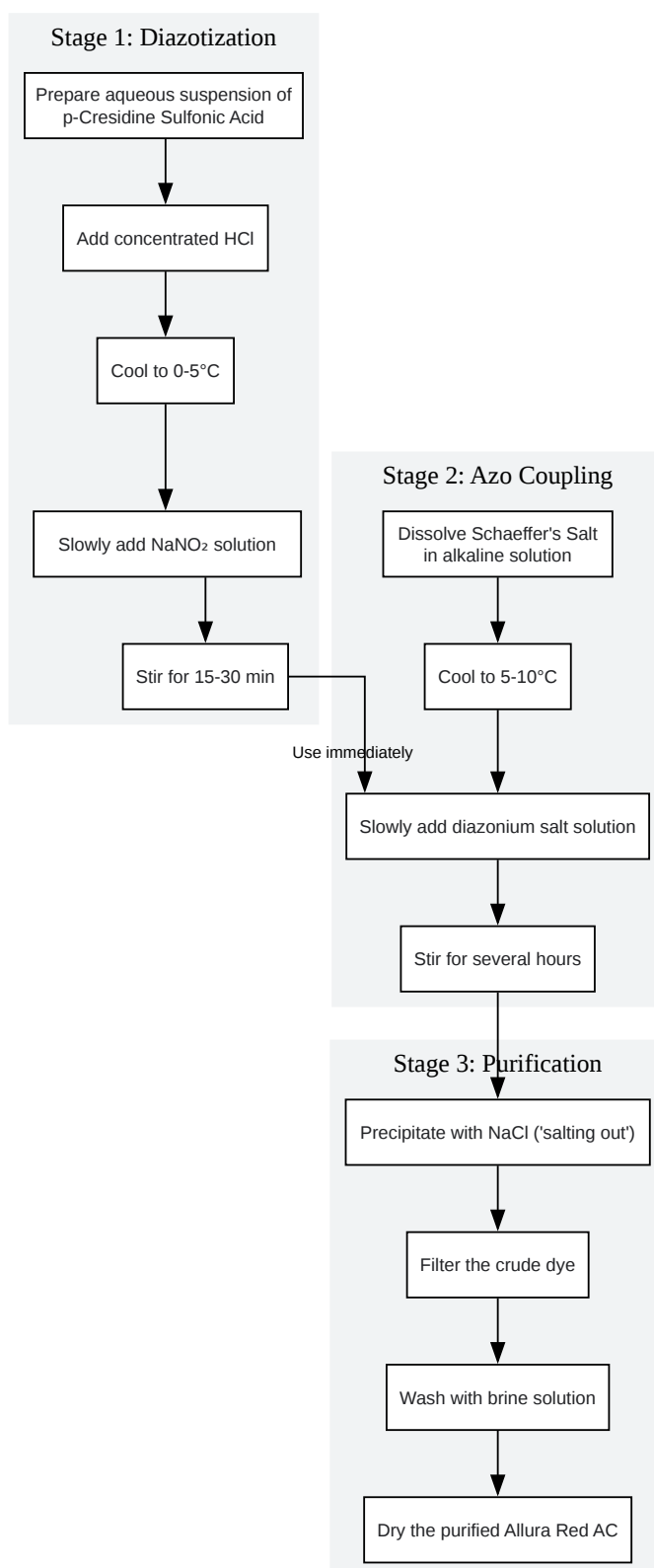
### Synthesis Pathway of E129 (Allura Red AC)



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Caption: The two-step synthesis of Allura Red AC (E129).

### Experimental Workflow for E129 Synthesis



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## References

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